

3,5-Dimethylmorpholine Hydrochloride: A Technical Safety and Handling Guide

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Compound of Interest

Compound Name: *3,5-Dimethylmorpholine hydrochloride*

Cat. No.: *B1315185*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety data, experimental protocols, and handling procedures for **3,5-Dimethylmorpholine hydrochloride**. The information is compiled from various Safety Data Sheets (SDS) to ensure a thorough understanding of the compound's properties and associated hazards, facilitating its safe use in a research and development environment.

Core Safety and Physical Data

Quantitative data regarding the physical, chemical, and toxicological properties of **3,5-Dimethylmorpholine hydrochloride** are summarized below. It is important to note that specific values can vary slightly between suppliers, and some data points have not been fully determined.

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₆ H ₁₄ CINO	Angene Chemical, PubChem[1][2]
Molecular Weight	151.63 g/mol	Angene Chemical, PubChem[1][2]
CAS Number	154596-17-5 (rel-(3R,5S))	Angene Chemical[1]
Appearance	Data not consistently available (likely a solid)	N/A
Solubility	Data not consistently available	N/A
Melting Point	Data not consistently available	N/A
Boiling Point	Data not consistently available	N/A

Toxicological Data

While specific LD50 (median lethal dose) data for **3,5-Dimethylmorpholine hydrochloride** is not widely available, the GHS classification indicates that it is harmful if swallowed. One available SDS for the related compound, Morpholine Hydrochloride, provides an oral LD50 for rats.

Test	Species	Route	Value	Classification	Source
Acute Oral Toxicity (LD50)	Rat	Oral	4,580 mg/kg (for Morpholine Hydrochloride)	Category 4 (Harmful if swallowed)	TCI Chemicals[3]
Acute Dermal Toxicity	Data Not Available	N/A	N/A	N/A	N/A
Acute Inhalation Toxicity	Data Not Available	N/A	N/A	N/A	N/A

GHS Hazard Classification

The compound is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) as follows:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure	3	H335: May cause respiratory irritation

Source: Angene Chemical Safety Data Sheet[1]

Experimental Protocols for Toxicological Assessment

The GHS classifications are based on data from toxicological studies. While the specific studies for **3,5-Dimethylmorpholine hydrochloride** are not publicly detailed, the methodologies likely follow the internationally recognized OECD (Organisation for Economic Co-operation and Development) Guidelines for the Testing of Chemicals. These standardized protocols are designed to ensure the reliability and comparability of safety data.

Acute Oral Toxicity (Likely based on OECD Guidelines 420, 423, or 425)

The "Harmful if swallowed" classification suggests an LD50 value within a certain range. The experimental protocol to determine this would likely be one of the following:

- Objective: To determine the median lethal dose (LD50) of a substance after a single oral administration.
- Test Animals: Typically, a single sex of rodent (often female rats) is used.[4]

- Procedure:
 - Sighting Study: A preliminary study is conducted with a small number of animals to determine the appropriate dose range.[4]
 - Main Study:
 - Fixed Dose Procedure (OECD 420): Animals are dosed at one of four fixed dose levels (5, 50, 300, or 2000 mg/kg). The outcome (toxic signs or mortality) determines if a higher or lower dose is tested in another group.[4]
 - Acute Toxic Class Method (OECD 423): This method uses a stepwise procedure with a small number of animals per step. The outcome of each step determines the next dose, allowing for classification into a GHS category.
 - Up-and-Down Procedure (OECD 425): Animals are dosed one at a time. If an animal survives, the next animal receives a higher dose; if it dies, the next receives a lower dose. This method allows for a more precise estimation of the LD50.[5][6]
 - Administration: The substance is administered by gavage after a short period of fasting.[4]
 - Observation: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.[5] A gross necropsy is performed on all animals at the end of the study.[5]

Acute Dermal Irritation/Corrosion (Likely based on OECD Guideline 404)

- Objective: To assess the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.[3][7]
- Test Animal: The albino rabbit is the preferred species.[8][9]
- Procedure:
 - A small area of the animal's skin is shaved.

- A single dose (typically 0.5 g for a solid) of the test substance is applied to the skin under a porous gauze patch.[\[8\]](#)
- The exposure period is typically 4 hours.[\[3\]](#)[\[8\]](#)
- After exposure, the patch is removed, and the skin is cleaned.
- The skin is examined for signs of erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.[\[3\]](#)
- The severity of the skin reactions is scored according to a standardized grading system. Observations may continue for up to 14 days to assess the reversibility of the effects.[\[3\]](#)

Acute Eye Irritation/Corrosion (Likely based on OECD Guideline 405)

- Objective: To determine the potential of a substance to cause irritation or corrosion to the eye.[\[10\]](#)
- Test Animal: The albino rabbit is the recommended test animal.[\[11\]](#)
- Procedure:
 - The test begins with a single animal.[\[11\]](#)
 - A single dose of the substance is applied into the conjunctival sac of one eye. The other eye remains untreated and serves as a control.[\[10\]](#)[\[11\]](#)
 - The eyes are examined at 1, 24, 48, and 72 hours after application.[\[11\]](#)
 - The degree of eye irritation is scored based on the cornea, iris, and conjunctiva.[\[10\]](#)[\[12\]](#)
 - If severe damage is observed, the test is terminated. If not, up to two additional animals may be used to confirm the results.[\[10\]](#)[\[11\]](#)
 - The use of topical anesthetics and systemic analgesics is recommended to minimize animal distress.[\[2\]](#)

Safety Handling and Emergency Procedures

Based on the precautionary statements found in the Safety Data Sheets, the following workflow outlines the essential safety measures for handling **3,5-Dimethylmorpholine hydrochloride**.



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Caption: Workflow for Safe Handling of **3,5-Dimethylmorpholine Hydrochloride**.

Conclusion

3,5-Dimethylmorpholine hydrochloride is a chemical compound that requires careful handling due to its potential to cause harm upon ingestion and irritation to the skin, eyes, and respiratory system. Adherence to standard laboratory safety protocols, including the use of appropriate personal protective equipment and proper storage, is essential. The toxicological data, while not exhaustive for this specific compound, aligns with classifications that

necessitate cautious handling. The experimental protocols for determining these hazards are well-established through OECD guidelines, providing a framework for understanding the basis of the safety recommendations. Researchers and drug development professionals should always consult the most up-to-date Safety Data Sheet from their supplier before use and ensure that all handling is performed in a controlled environment.

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